

An In-depth Technical Guide to the Solubility and Stability of Noviflumuron

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Compound of Interest

Compound Name: Noviflumuron

Cat. No.: B049560

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Noviflumuron**, a benzoylphenyl urea chitin synthesis inhibitor. The information is intended to support research, development, and application of this compound in various scientific contexts.

Physicochemical Properties of Noviflumuron

Noviflumuron, with the chemical name N-[[[3,5-dichloro-2-fluoro-4-(1,1,2,3,3,3-hexafluoropropoxy)phenyl]amino]carbonyl]-2,6-difluorobenzamide, is an insect growth regulator.^{[1][2]} It functions by disrupting the synthesis of chitin, a crucial component of an insect's exoskeleton, thereby preventing successful molting.^{[1][2][3][4]} It is characterized as a crystalline, odorless white solid with a high melting point and low vapor pressure.^{[1][3]}

Property	Value	Reference
Chemical Formula	C ₁₇ H ₇ Cl ₂ F ₉ N ₂ O ₃	[5]
Molecular Weight	529.1 g/mol	[2][5]
CAS Registry Number	121451-02-3	[5][6]
Melting Point	156.2°C (range of 155-157°C)	[6]
Density	1.88 g/cc at 20°C	[6]
pH	6.31 at 23°C	[6]
Octanol-Water Partition Coefficient (log Kow)	4.94	[7]

Solubility Profile

Noviflumuron exhibits very low solubility in water, a characteristic that influences its environmental fate and bioavailability.[1][3] Its solubility is significantly higher in various organic solvents.

The solubility of **Noviflumuron** in water is minimal, which contributes to its low potential for leaching in soil environments.[1]

Solvent	Temperature	pH	Solubility	Reference
Water	20°C	7	0.194 mg/L (1.94 x 10 ⁻⁴ g/L)	[6][8]

Noviflumuron is considerably more soluble in a range of organic solvents. The following table summarizes its solubility in several common laboratory solvents at 20°C.

Solvent	Solubility (g/L)	Reference
Acetone	425	[6][8]
Ethyl acetate	290	[6][8]
Methanol	48.9	[6][8]
Acetonitrile	44.9	[6]
1,2-Dichloromethane	20.7	[6]
Heptane	0.068	[6]

Stability Profile

Noviflumuron is moderately persistent in the environment and its stability is influenced by factors such as pH, microbial activity, and light exposure.[1]

Hydrolysis is a key degradation pathway for **Noviflumuron**, particularly under alkaline conditions.

pH Condition	Stability	Half-life	Reference
Acidic to Neutral	Stable	Not specified	[9]
Alkaline	Degrades	19 days	[9]

Under elevated temperatures (50°C), hydrolysis leads to the formation of major degradates, including XDE-007 amide and XDE-007 DFBA.[9]

In soil, the primary route of dissipation for **Noviflumuron** is aerobic metabolism.[9] It is considered immobile in soil due to its strong binding to soil particles and low water solubility.[1] [9] This immobility, combined with its high octanol-water partition coefficient, means it is unlikely to leach into groundwater.[9] The half-life of **Noviflumuron** in termites is significantly longer than that of its predecessor, hexaflumuron, ranging from 29 to 91 days.[3]

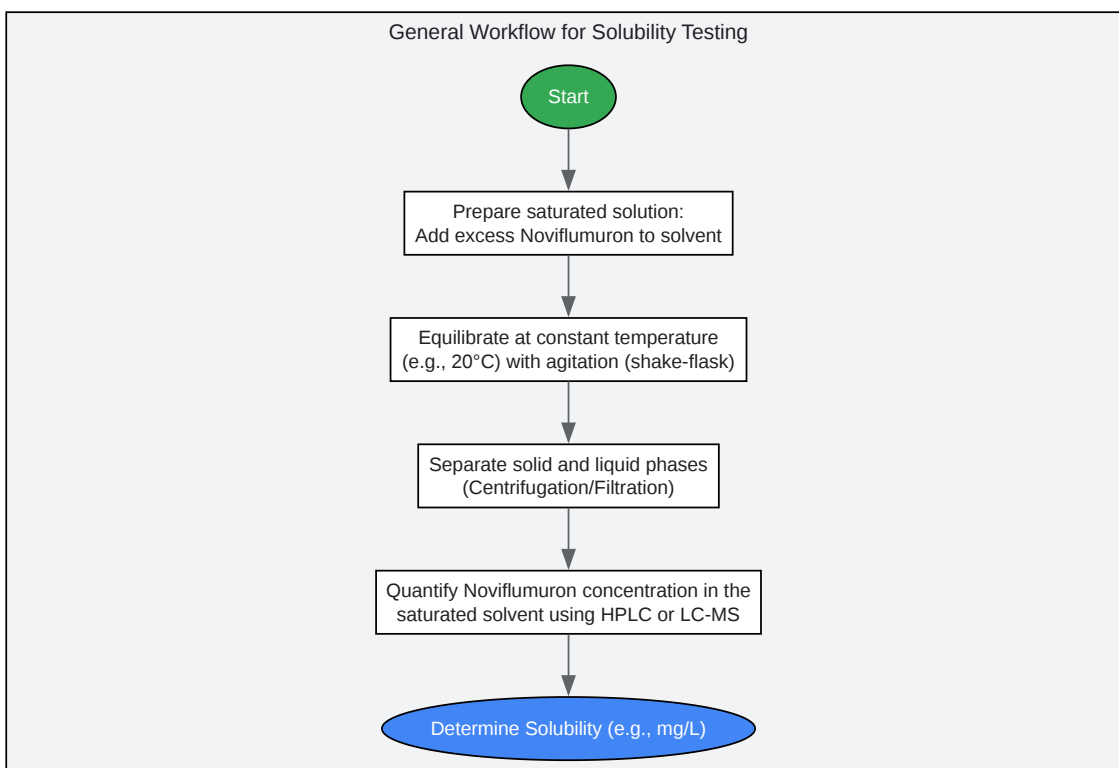
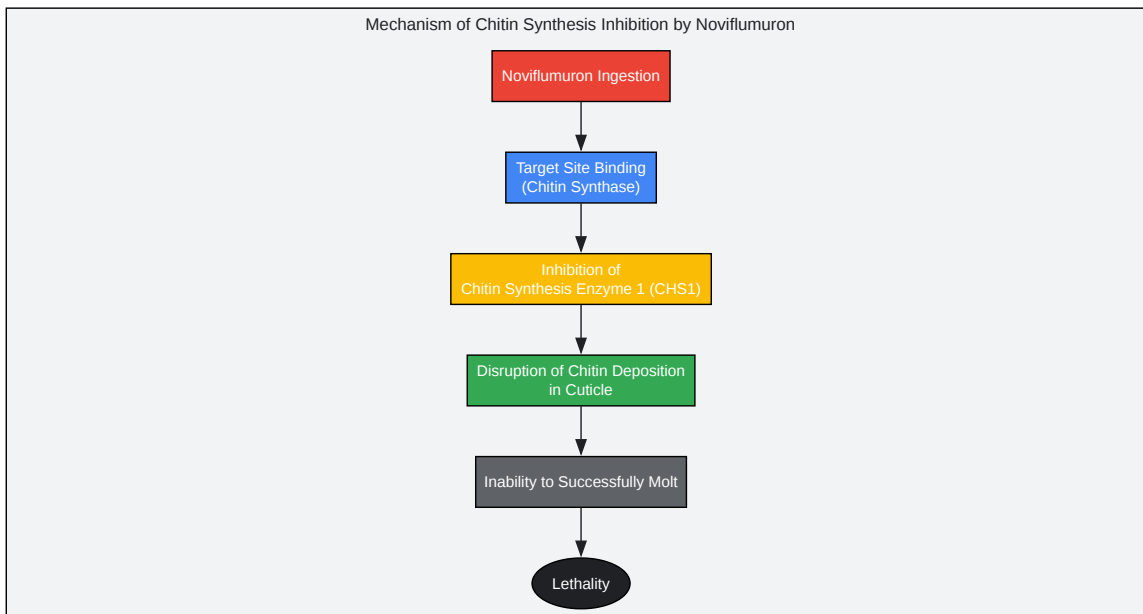
Due to its primary application method in enclosed, tamper-resistant bait stations, **Noviflumuron** is generally not exposed to sunlight, and therefore, photodegradation is not

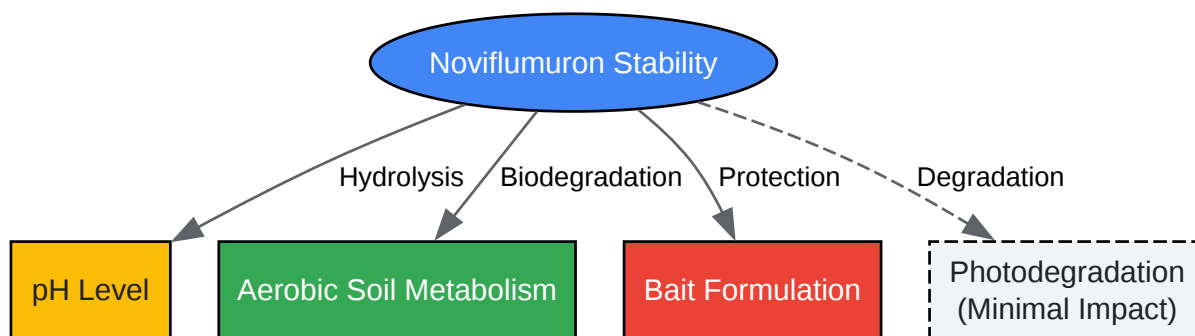
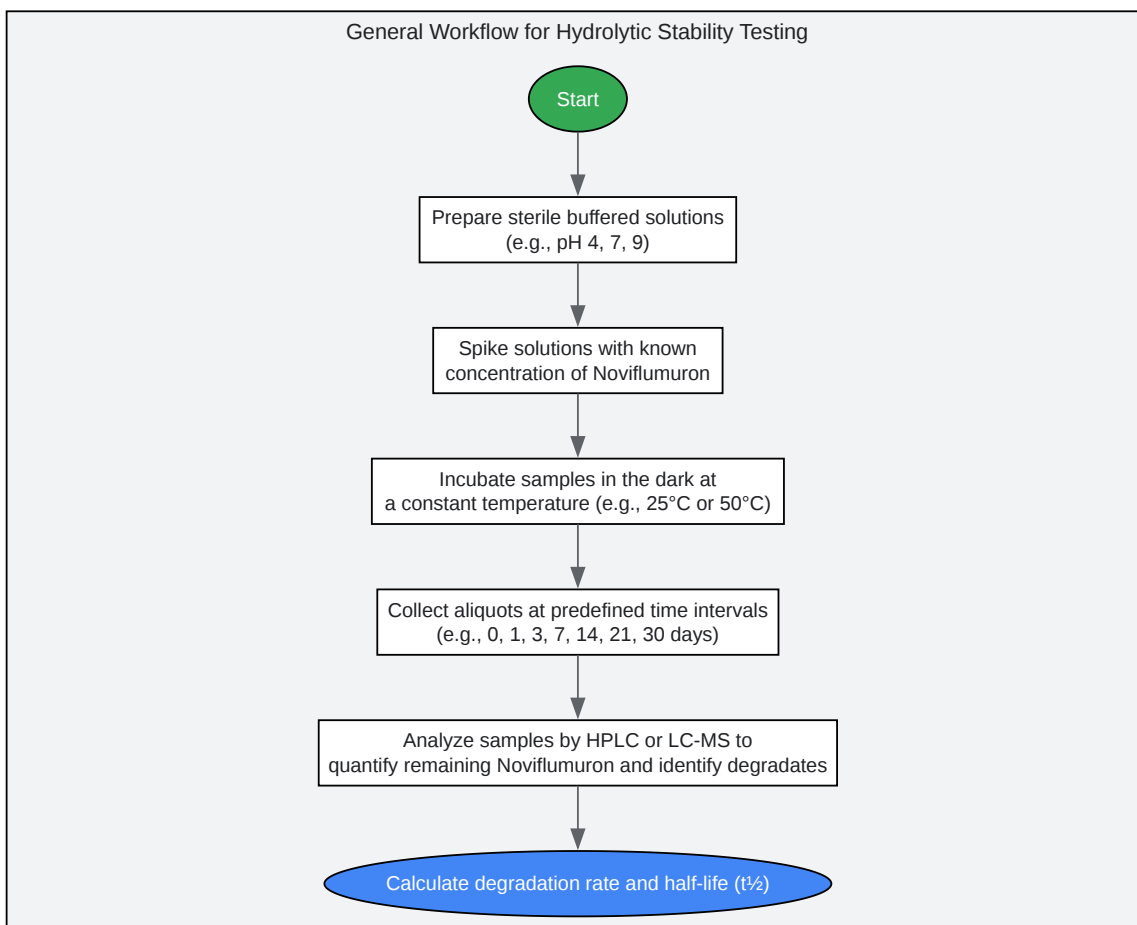
considered a significant dissipation pathway.[9]

Formulated as a solid bait, typically containing 0.5% active ingredient in a cellulose-based matrix, **Noviflumuron** demonstrates high stability under normal storage and use conditions.[1] Field studies have shown that the concentration of **Noviflumuron** in these baits remains stable for up to five years, and the aged bait retains its toxicity to termites.[10][11]

Mode of Action: Chitin Synthesis Inhibition

Noviflumuron acts as an insect growth regulator by inhibiting chitin synthesis, a process vital for the formation of the insect exoskeleton.[2][3] This disruption prevents successful molting, leading to the death of immature insects.[2]





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